

health and safety information for 2'-Hydroxyacetophenone MSDS

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Compound of Interest

Compound Name: 2'-Hydroxyacetophenone

Cat. No.: B008834

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An In-depth Technical Guide to the Health and Safety of **2'-Hydroxyacetophenone**

Introduction

2'-Hydroxyacetophenone (CAS No. 118-93-4), also known as 2-acetylphenol or o-hydroxyacetophenone, is an aromatic compound with the chemical formula $C_8H_8O_2$.^{[1][2]} It presents as a colorless to light yellow liquid with a characteristic minty odor.^{[1][3]} This compound serves as a valuable intermediate in the synthesis of pharmaceuticals and is utilized as a flavoring and fragrance agent.^{[4][5][6]} For researchers, scientists, and drug development professionals, a comprehensive understanding of its health and safety profile is paramount for ensuring safe handling, minimizing exposure risks, and implementing appropriate emergency procedures. This guide provides a detailed overview of its toxicological properties, handling procedures, and emergency measures, based on available Material Safety Data Sheets (MSDS).

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **2'-Hydroxyacetophenone** are crucial for predicting its behavior under various laboratory conditions. These properties dictate appropriate storage, handling, and fire-fighting strategies.

Property	Value
CAS Number	118-93-4[1][4][7][8]
Molecular Formula	C ₈ H ₈ O ₂ [1][2]
Molecular Weight	136.15 g/mol [2][3]
Appearance	Colorless to light yellow liquid with a minty odor[1][3]
Melting Point	3 - 6 °C[3][9]
Boiling Point	213 °C[3][9]
Flash Point	> 106 °C[3][7]
Autoignition Temp.	450 °C[7]
Specific Gravity	1.131 (water=1)[1][3]
Vapor Pressure	0.225 mmHg @ 20 °C[1]
Vapor Density	4.7 (air=1)[1][3][9]
Solubility	Does not mix well with water[1][3]

Toxicological Profile

The toxicological data provides insight into the potential health effects resulting from exposure. It is classified as a hazardous substance according to OSHA 29 CFR 1910.1200.[1] Accidental ingestion may be harmful, and it is irritating to the eyes, skin, and respiratory system.[1]

Metric	Species	Route	Value
LD50	Rat	Oral	2240 mg/kg[10]
LD50	Rabbit	Dermal	> 2000 mg/kg[4][10]
LD50	Mouse	Intraperitoneal	100 mg/kg[1][9]
NOAEL (28-day)	Rat	Oral	600 mg/kg/day[10]
NOAEC (4-week)	Rat	Inhalation	42 mg/m ³ [10]

Acute Health Effects:

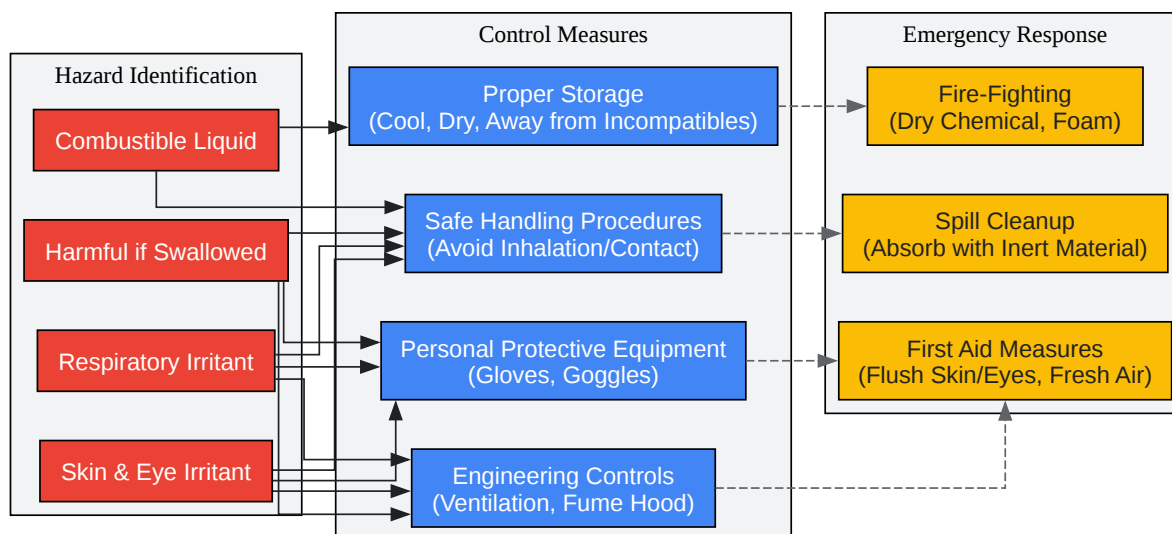
- Ingestion: May be harmful if swallowed.[1] Animal experiments suggest ingestion of less than 150 grams could cause serious health damage.[1]
- Inhalation: Can cause respiratory irritation.[1][8] Inhalation of vapors may lead to drowsiness, dizziness, and central nervous system depression.[1]
- Skin Contact: Causes skin irritation and can lead to inflammation.[1][7][8] Systemic effects may occur following absorption through the skin, particularly if the skin is cut or abraded.[1]
- Eye Contact: Causes serious eye irritation and potential damage.[1][7][8]

Chronic Health Effects:

- Long-term exposure to this respiratory irritant may result in airway diseases.[1] Limited evidence suggests that repeated or long-term occupational exposure could lead to cumulative health effects.[1]
- Genotoxicity: The substance was not found to be mutagenic in bacterial assays.[4] Data from a read-across analog, 4-hydroxyacetophenone, indicates that **2'-hydroxyacetophenone** is not expected to be genotoxic.[6]
- Sensitization: Animal studies did not observe skin sensitizing effects.[4]

Hazard Management and Risk Mitigation

A systematic approach to managing the hazards associated with **2'-Hydroxyacetophenone** involves identifying risks, implementing controls, and preparing for emergencies.



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Caption: Logical workflow for managing chemical hazards.

Experimental Protocols

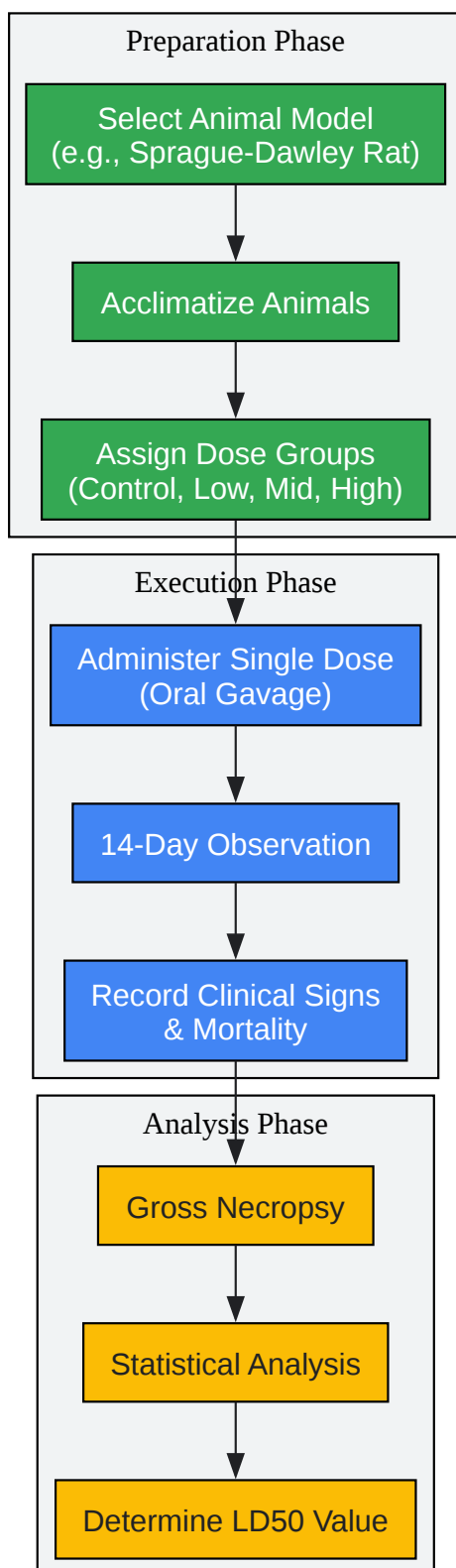
The toxicological data reported in safety data sheets are derived from standardized experimental studies. Understanding these methodologies is key for interpreting the data's relevance and limitations.

Acute Oral Toxicity Study (Modified OECD 420)

This protocol is designed to determine the median lethal dose (LD50) of a substance when administered orally.

- Animal Model: Sprague-Dawley rats (typically 5 males and 5 females per group) are used. [\[10\]](#)

- Acclimatization: Animals are acclimatized to laboratory conditions before the study begins.
- Dosing: The test substance, **2'-Hydroxyacetophenone**, is administered as a single dose via oral gavage.[\[10\]](#) For this chemical, dose groups of 0 (control), 1000, 2000, and 5000 mg/kg in a vehicle like corn oil were used.[\[10\]](#)
- Observation: Animals are observed for 14 days for signs of toxicity, such as abnormal respiration, tremors, lethargy, and changes in stool.[\[10\]](#) Mortality is recorded.
- Necropsy: At the end of the observation period, all surviving animals are euthanized and a gross necropsy is performed to identify any abnormalities.
- Data Analysis: The LD50 value is calculated from the mortality data. For **2'-Hydroxyacetophenone**, the oral LD50 in rats was determined to be 2240 mg/kg.[\[10\]](#)



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Caption: Workflow for an acute oral toxicity experiment.

Safe Handling and Emergency Procedures

Exposure Controls and Personal Protection

- Engineering Controls: Work should be conducted in a well-ventilated area.[7][11] Local exhaust ventilation may be necessary for certain operations.[1] Eyewash stations and safety showers must be readily accessible.[8][12]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or safety glasses with side shields.[1][7][8]
 - Skin Protection: Chemical-resistant gloves (e.g., PVC) and protective overalls should be worn to prevent skin contact.[1][7][8]
 - Respiratory Protection: If ventilation is inadequate or there is a risk of inhaling vapors, a NIOSH/MSHA-approved respirator should be used.[7]

First Aid Measures

- Inhalation: Remove the individual from the contaminated area to fresh air. Keep the person warm and rested. Seek medical attention if symptoms persist.[1][4][7][8]
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin and hair with running water and soap for at least 15 minutes.[1][7]
- Eye Contact: Immediately flush the eyes with fresh running water for at least 15 minutes, holding the eyelids open to ensure complete irrigation. Seek immediate medical attention.[1][4][7][8]
- Ingestion: Rinse the mouth thoroughly with water. Give 200-300 ml of water to drink. Do not induce vomiting. Seek immediate medical attention.[4][7]

Fire-Fighting Measures

- Hazards: The substance is combustible and poses a slight fire hazard when exposed to heat or flame.[1] Combustion produces toxic and corrosive fumes, including carbon monoxide

(CO) and carbon dioxide (CO₂).^{[1][8]}

- Extinguishing Media: Use foam, dry chemical powder, or carbon dioxide.^[1]
- Firefighter Protection: Firefighters should wear full body protective clothing and a self-contained breathing apparatus (SCBA).^{[1][7][8]}

Handling and Storage

- Handling: Avoid all personal contact, including inhalation.^[1] Do not allow wet clothing to remain in contact with the skin.^[1] Practice good industrial hygiene, including washing hands after handling and before breaks.^{[4][13]}
- Storage: Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.^[1]^{[7][11]} Keep away from ignition sources, incompatible materials, and foodstuffs.^[1] Protect containers from physical damage.^[1]

Stability and Reactivity

- Stability: The product is considered stable under normal storage and handling conditions.^[1]^{[4][13]}
- Incompatible Materials: Avoid strong oxidizing agents, strong acids, and strong bases.^{[1][9]}
- Conditions to Avoid: Keep away from heat, sparks, and open flames.^{[4][13]}
- Hazardous Decomposition Products: When heated to decomposition, it emits hazardous products such as carbon monoxide and carbon dioxide.^{[1][8]}

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